

Personal protective equipment for handling ICI-204448

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Compound of Interest

Compound Name: ICI-204448

Cat. No.: B1674350

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Essential Safety and Handling Guide for ICI-204,448

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of ICI-204,448, a potent and peripherally selective κ -opioid agonist. The following procedures are designed to ensure the safety of all laboratory personnel and to minimize environmental impact. Adherence to these guidelines is essential due to the compound's hazardous properties.

Chemical and Physical Data

A summary of the key quantitative data for ICI-204,448 is presented below.

Property	Value	Source
IUPAC Name	2-(3-[1-([2-(3,4-dichlorophenyl)acetyl]-methylamino)-2-pyrrolidin-1-ylethyl]phenoxy)acetic acid	Wikipedia[1]
CAS Number	121264-04-8	Wikipedia[1]
Molar Mass	465.37 g·mol ⁻¹	Wikipedia[1]
Formula	C23H26Cl2N2O4	Wikipedia[1]
Purity	95%	AK Scientific, Inc. SDS

Hazard Identification and Personal Protective Equipment (PPE)

ICI-204,448 is a hazardous substance that requires stringent safety measures. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.[2] There are no established occupational exposure limits (e.g., OSHA PEL, NIOSH REL, ACGIH TLV), necessitating the use of comprehensive personal protective equipment and engineering controls to minimize any potential exposure.[2]

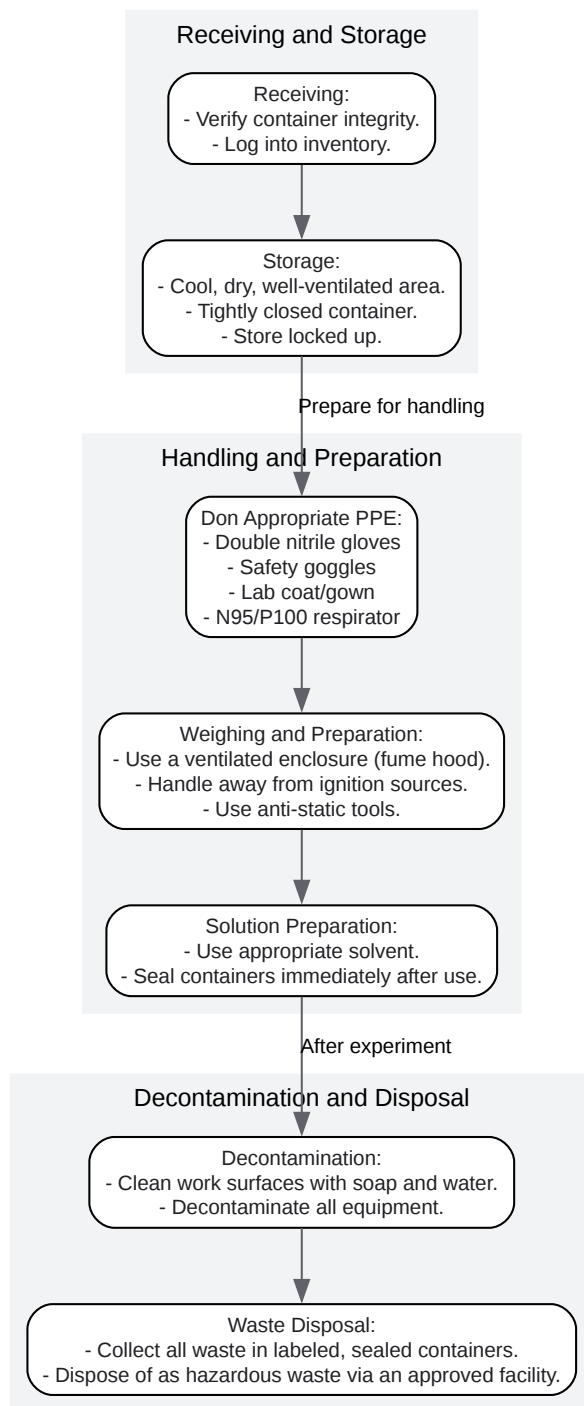
Required Personal Protective Equipment (PPE):

PPE Category	Item	Specifications and Rationale
Hand Protection	Nitrile Gloves	Double-gloving is recommended to prevent skin contact. Must be disposable, powder-free, and latex-free.
Eye Protection	Safety Goggles	Tightly fitting safety goggles are required to protect against splashes and airborne particles.[3] Standard safety glasses are not sufficient.
Body Protection	Laboratory Coat	A long-sleeved, closed-front lab coat is the minimum requirement. For higher-risk activities, a disposable, back-closing gown should be used.
Respiratory Protection	N95 or P100 Respirator	A fit-tested respirator is essential when handling the powdered form of the compound to prevent inhalation of airborne particles. [4]

Operational Plan: From Receipt to Disposal

A systematic approach to handling ICI-204,448 is crucial for maintaining a safe laboratory environment. The following workflow outlines the key steps and precautions at each stage.

Operational Workflow for Handling ICI-204,448

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Caption: Operational Workflow for Handling ICI-204,448

Detailed Experimental Protocols

Detailed experimental protocols involving ICI-204,448 should be developed on a case-by-case basis, incorporating the safety measures outlined in this guide. Key considerations include:

- **Minimizing Aerosolization:** When working with the solid form, take care to minimize dust generation. Use of a chemical fume hood or other ventilated enclosure is mandatory.[\[3\]](#)
- **Solvent Selection:** Refer to relevant literature or product documentation for appropriate solvents for solution preparation.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[\[2\]](#)
- **Emergency Procedures:**
 - **Skin Contact:** Immediately wash the affected area with soap and plenty of water.[\[5\]](#)
 - **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[2\]](#)
 - **Inhalation:** Move the individual to fresh air and keep them at rest in a position comfortable for breathing.[\[2\]](#)
 - In all cases of exposure, seek immediate medical attention.

Disposal Plan

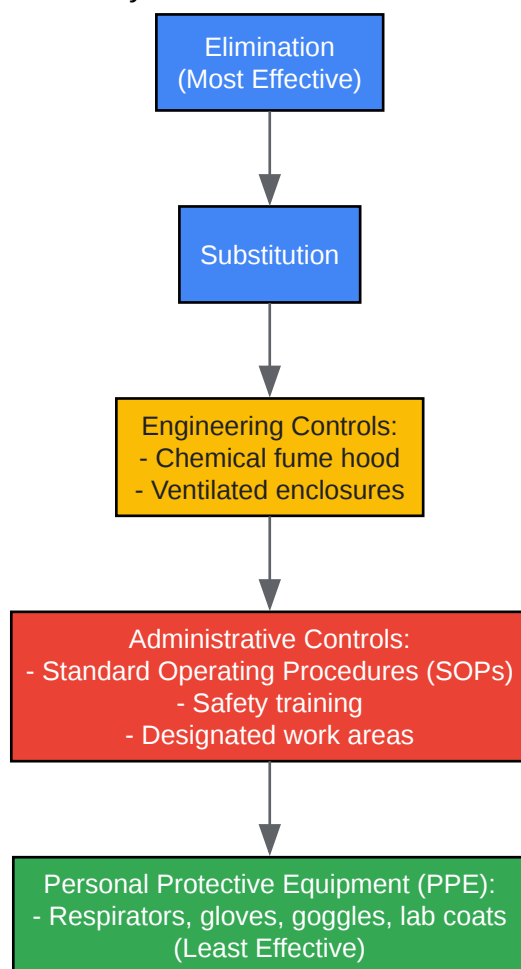
All materials contaminated with ICI-204,448 must be treated as hazardous waste.

- **Waste Collection:** Collect all disposable items (e.g., gloves, pipette tips, vials) in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Liquid Waste:** Collect unused solutions in a separate, sealed hazardous waste container. Do not pour down the drain.
- **Final Disposal:** All waste must be disposed of through an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)

Hierarchy of Controls

To ensure the highest level of safety, a hierarchical approach to hazard control should be implemented. This prioritizes engineering and administrative controls over reliance on personal protective equipment alone.

Hierarchy of Controls for ICI-204,448



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Caption: Hierarchy of Controls for ICI-204,448

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